

In-Depth Technical Guide to Tetrabutylammonium Dibutyl Phosphate (CAS No. 29536-33-2)

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Compound of Interest

Compound Name: *Tetrabutylammonium dibutyl
phosphate*

Cat. No.: *B8222865*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Tetrabutylammonium Dibutyl Phosphate** (TBADP), a quaternary ammonium salt with significant applications in organic synthesis and analytical chemistry. This document consolidates critical information regarding its physicochemical properties, primary applications as a phase-transfer catalyst and an ion-pairing reagent, and essential safety and handling protocols. Detailed experimental methodologies are provided for its key applications, and logical workflows are illustrated using diagrams to support researchers in its effective utilization.

Introduction

Tetrabutylammonium dibutyl phosphate, with the Chemical Abstracts Service (CAS) number 29536-33-2, is a salt composed of a tetrabutylammonium cation and a dibutyl phosphate anion. The lipophilic nature of the tetrabutylammonium cation, combined with the phosphate anion, makes TBADP a versatile reagent in various chemical transformations and analytical separations. Its primary roles are as a phase-transfer catalyst (PTC) in heterogeneous reaction systems and as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC).

This guide aims to provide an in-depth technical resource for professionals in research and development who utilize or are considering the use of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **Tetrabutylammonium Dibutyl Phosphate** is presented in the table below. It is important to note that while some physical properties like melting and boiling points are not consistently reported in the literature, the available data provides a foundational understanding of the compound's characteristics.

Property	Value	Source(s)
CAS Number	29536-33-2	
Molecular Formula	C ₂₄ H ₅₄ NO ₄ P	[1]
Molecular Weight	451.7 g/mol	[1]
IUPAC Name	tetrabutylazanium; dibutyl phosphate	[1]
Synonyms	Tetrabutylammonium dibutylphosphate, TBADP	[1]
Physical Form	Solid	
Storage Temperature	Room temperature, in an inert atmosphere	
Melting Point	Not available	[2]
Boiling Point	Not available	[2]

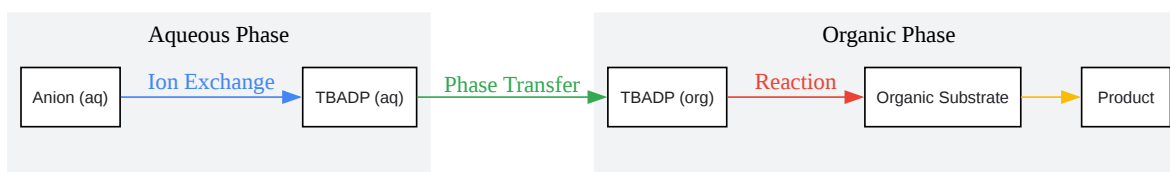
Applications in Organic Synthesis: Phase-Transfer Catalysis

Tetrabutylammonium dibutyl phosphate is an effective phase-transfer catalyst, facilitating reactions between reactants located in different immiscible phases (e.g., a water-insoluble organic solvent and an aqueous solution). The tetrabutylammonium cation can transport the

dibutyl phosphate anion or other anions from the aqueous phase into the organic phase, where the reaction with an organic substrate can occur at a significantly enhanced rate.

Mechanism of Phase-Transfer Catalysis

The mechanism involves the exchange of anions at the interface of the two liquid phases, with the lipophilic quaternary ammonium cation acting as a carrier for the water-soluble anion into the organic phase. This process increases the concentration and reactivity of the nucleophile in the organic phase, thereby accelerating the reaction.



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Diagram 1: Generalized workflow of phase-transfer catalysis mediated by TBADP.

Experimental Protocol: Nucleophilic Substitution (Illustrative)

While a specific protocol for a reaction using **Tetrabutylammonium dibutyl phosphate** as the catalyst is not readily available in the reviewed literature, a general procedure for a nucleophilic substitution reaction is outlined below. This protocol is illustrative and should be adapted based on the specific reactants and desired outcomes.

Reaction: $\text{R-X (organic phase)} + \text{Nu}^- \text{ (aqueous phase)} \rightarrow \text{R-Nu} + \text{X}^-$

Materials:

- Alkyl halide (R-X)
- Nucleophile salt (e.g., NaNu)

- **Tetrabutylammonium dibutyl phosphate** (TBADP)
- Organic solvent (e.g., toluene, dichloromethane)
- Deionized water
- Standard laboratory glassware and magnetic stirrer

Procedure:

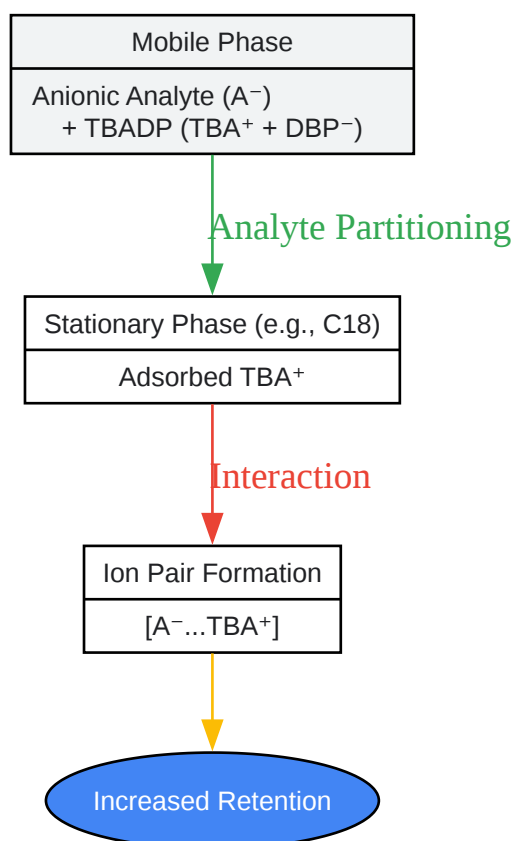
- Dissolve the alkyl halide (1 equivalent) in the chosen organic solvent in a round-bottom flask equipped with a magnetic stir bar.
- In a separate beaker, prepare an aqueous solution of the nucleophile salt (1.2 equivalents).
- Add the **Tetrabutylammonium dibutyl phosphate** (0.05 - 0.1 equivalents) to the reaction flask containing the alkyl halide solution.
- With vigorous stirring, add the aqueous solution of the nucleophile to the reaction flask.
- Heat the reaction mixture to the desired temperature (e.g., 50-80 °C) and monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and separate the organic and aqueous layers.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
- Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography or distillation.

Applications in Analytical Chemistry: Ion-Pairing Reagent in HPLC

In reversed-phase HPLC, highly polar or ionic compounds often exhibit poor retention on nonpolar stationary phases. **Tetrabutylammonium dibutyl phosphate** can be used as an ion-pairing reagent in the mobile phase to enhance the retention of anionic analytes. The tetrabutylammonium cation pairs with the anionic analyte, forming a neutral, more hydrophobic ion pair that has a stronger interaction with the stationary phase, leading to increased retention and improved separation.

Mechanism of Ion-Pair Chromatography

The lipophilic tetrabutylammonium cations from TBADP adsorb onto the hydrophobic stationary phase, creating a dynamic ion-exchange surface. Anionic analytes in the mobile phase can then partition to this modified stationary phase through electrostatic interactions with the adsorbed cations.



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Diagram 2: Logical flow of ion-pair chromatography using TBADP.

Experimental Protocol: HPLC Analysis of Anionic Compounds

This protocol provides a general methodology for using **Tetrabutylammonium dibutyl phosphate** as an ion-pairing reagent in reversed-phase HPLC.

Materials:

- HPLC system with a C18 column
- HPLC-grade acetonitrile or methanol
- HPLC-grade water
- **Tetrabutylammonium dibutyl phosphate** (TBADP)
- Buffer (e.g., phosphate buffer) to control pH
- Analytes of interest (anionic)

Procedure:

- Mobile Phase Preparation:
 - Prepare the aqueous component of the mobile phase by dissolving the appropriate buffer salts in HPLC-grade water to the desired concentration (e.g., 20 mM).
 - Add **Tetrabutylammonium dibutyl phosphate** to the aqueous buffer to a final concentration typically in the range of 5-10 mM.
 - Adjust the pH of the aqueous solution to a level where the analytes of interest are in their anionic form.
 - Filter the aqueous mobile phase component through a 0.45 μm filter.
 - Prepare the final mobile phase by mixing the aqueous component with the organic solvent (e.g., acetonitrile or methanol) in the desired ratio. The final mobile phase should be

degassed before use.

- HPLC System Setup:
 - Install a reversed-phase C18 column on the HPLC system.
 - Equilibrate the column with the prepared mobile phase until a stable baseline is achieved. This may take a longer time than with standard mobile phases.
- Analysis:
 - Prepare standards and samples of the anionic analytes in a suitable diluent, preferably the mobile phase.
 - Inject the standards and samples into the HPLC system.
 - Develop a suitable gradient or isocratic elution method to achieve the desired separation.
 - Detect the analytes using an appropriate detector (e.g., UV-Vis).
- Post-Analysis Column Care:
 - After analysis, it is crucial to wash the column thoroughly to remove the ion-pairing reagent, which can be strongly adsorbed. A typical wash sequence involves flushing the column with a mobile phase without the ion-pairing reagent, followed by a high percentage of organic solvent, and finally storing it in a suitable solvent.

Synthesis and Analytical Characterization

Information on the specific synthesis of **Tetrabutylammonium dibutyl phosphate** is not widely detailed in readily available literature. However, it is generally prepared by a salt metathesis reaction between a tetrabutylammonium salt (e.g., tetrabutylammonium hydroxide or halide) and dibutyl phosphate or a salt thereof.

Analytical characterization of **Tetrabutylammonium dibutyl phosphate** can be performed using standard analytical techniques. Product pages from commercial suppliers indicate that methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid

Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS) are used to confirm its identity and purity[3][4].

Safety and Handling

Tetrabutylammonium dibutyl phosphate requires careful handling in a laboratory setting. Based on available safety data sheets, the following precautions should be observed.

Hazard Category	GHS Classification and Precautionary Statements
Acute Toxicity	H302: Harmful if swallowed. H335: May cause respiratory irritation.
Skin Corrosion/Irritation	H315: Causes skin irritation.
Eye Damage/Irritation	H319: Causes serious eye irritation.
Handling	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection.
First Aid	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.

It is imperative to consult the most current Safety Data Sheet (SDS) from the supplier before handling this compound and to work in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

Tetrabutylammonium dibutyl phosphate (CAS No. 29536-33-2) is a valuable reagent for both synthetic and analytical chemists. Its efficacy as a phase-transfer catalyst can significantly improve reaction rates and yields in heterogeneous systems. In the realm of analytical chemistry, its role as an ion-pairing reagent in HPLC is crucial for the separation and analysis of anionic compounds. This guide has provided essential technical information, including physicochemical data, detailed application protocols, and safety guidelines, to assist researchers and drug development professionals in the effective and safe use of this versatile compound. Further research into specific applications and the development of detailed synthetic protocols will continue to expand its utility in the scientific community.

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